

developing a KAAG1 ELISA assay for patient serum

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Compound of Interest

Compound Name: KAAG1

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Application Note & Protocol

Development of a Sandwich ELISA for Quantification of Kidney-Associated Antigen 1 (**KAAG1**) in Human Serum

Audience: Researchers, scientists, and drug development professionals.

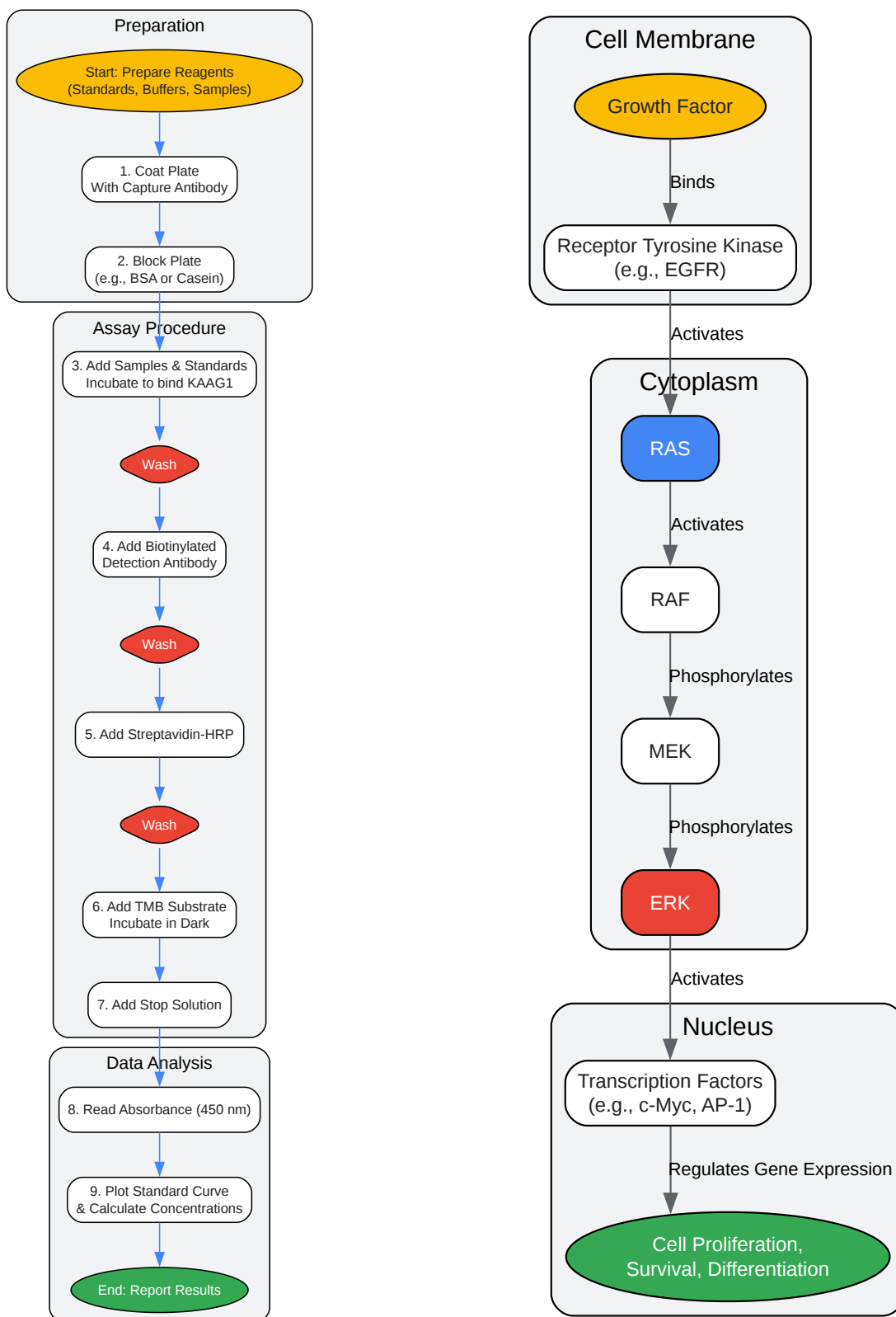
Introduction

Kidney-Associated Antigen 1 (**KAAG1**) is a protein that has garnered significant interest as a potential biomarker in oncology.[1] While its name suggests an association with the kidney, where it is expressed in healthy tissue, **KAAG1** expression has also been identified in various tumor types, including melanomas, sarcomas, and colorectal carcinomas.[1] Its restricted expression in normal tissues combined with upregulation in cancerous cells makes **KAAG1** an attractive target for diagnostic and therapeutic applications, such as antibody-drug conjugates (ADCs).[2] The ability to accurately quantify **KAAG1** levels in patient serum is crucial for clinical research, monitoring disease progression, and evaluating the efficacy of targeted therapies. This document provides a detailed protocol for a sandwich Enzyme-Linked Immunosorbent Assay (ELISA) designed for the quantitative measurement of **KAAG1** in human serum samples.

Assay Principle

This assay employs the quantitative sandwich ELISA technique. A monoclonal antibody specific for **KAAG1** is pre-coated onto a 96-well microplate. Standards and patient serum samples are pipetted into the wells, and any **KAAG1** present is bound by the immobilized antibody. After washing away unbound substances, a biotin-conjugated polyclonal antibody specific for a different epitope of **KAAG1** is added to the wells. Following a wash to remove unbound biotin-conjugated antibody, streptavidin conjugated to Horseradish Peroxidase (HRP) is added. After another wash, a TMB substrate solution is added, which reacts with the HRP enzyme to produce a colored product. The intensity of the color is directly proportional to the amount of **KAAG1** captured in the plate. The reaction is terminated by the addition of a stop solution, and the absorbance is measured at 450 nm. A standard curve is generated by plotting the absorbance values for each standard against its known concentration, allowing for the quantification of **KAAG1** in the unknown samples.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Experimental Workflow: Sandwich ELISA



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References

- 1. sinobiological.com [sinobiological.com]
- 2. adctherapeutics.com [adctherapeutics.com]
- 3. Sandwich ELISA protocol | Abcam [abcam.com]
- 4. Sandwich ELISA development - ProteoGenix US [us.proteogenix.science]
- 5. Basic Sandwich ELISA Protocols | Thermo Fisher Scientific - SG [thermofisher.com]
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